

# How to partner with Silal on agri-robotics research

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## Compound of Interest

Compound Name: *Silal*

Cat. No.: *B15430928*

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##Forging a Path to Innovation: A Guide to Partnering with **Silal** on Agri-Robotics Research

For Immediate Release

ABU DHABI, UAE – **Silal**, a leading Abu Dhabi-based agri-tech company, is actively seeking strategic partnerships with researchers, scientists, and technology developers to advance the field of agricultural robotics. This initiative is a core component of **Silal**'s mission to enhance food production and security in the UAE through technological innovation. This document provides detailed application notes and protocols for entities interested in collaborating with **Silal** on groundbreaking agri-robotics research.

**Silal**'s research and development efforts are centered at its "Innovation Oasis," a hub designed to foster collaboration and accelerate the adoption of cutting-edge agricultural technologies.[1]  
[2] The company has a strong interest in automation, artificial intelligence, and robotics to address the unique challenges of desert agriculture.[3]

## Areas of Research Interest

**Silal** is particularly interested in collaborative research in the following areas of agri-robotics:

Research Area	Key Objectives	Relevant Technologies
Automated Crop Management	Develop robotic systems for precision seeding, irrigation, and pest control.	Autonomous tractors, smart implements, drone-based spraying systems.
Robotic Harvesting	Design and validate robotic harvesters for various local crops to improve efficiency and reduce labor costs.	Machine vision, robotic arms, sensor fusion.
High-Throughput Phenotyping	Utilize robotic platforms for automated data collection and analysis of plant traits to accelerate breeding programs. [4]	Ground-based rovers, UAVs with multispectral and hyperspectral sensors.[4]
AI-Powered Decision Support	Integrate AI and machine learning with robotic data to provide farmers with actionable insights for crop management.	Predictive analytics, deep learning, cloud computing.
Genomics and Robotics Integration	Explore the intersection of genomics and robotics to develop crops optimized for automated cultivation and harvesting.[3]	CRISPR-Cas9, genomic selection, robotic manipulation of plant tissues.

## Partnership Framework and Application Protocol

**Silal** engages in a variety of partnership models, including joint research projects, technology licensing, and co-development of new solutions. The application process is designed to identify and foster collaborations with the highest potential for impact.

### Phase 1: Initial Engagement and Proposal Submission

The first step in partnering with **Silal** is to submit a preliminary research proposal. This proposal should be concise and clearly outline the proposed project's objectives, methodology, and expected outcomes.

#### Protocol for Initial Proposal Submission:

- Prepare a 2-3 page concept note that includes:
  - Project Title: A clear and descriptive title for the proposed research.
  - Principal Investigator(s) and Institution(s): Names, affiliations, and contact information.
  - Abstract: A brief summary of the project (250 words max).
  - Introduction: Background on the research problem and its significance to agri-robotics and **Silal's** objectives.
  - Research Objectives: A clear and concise list of what the project aims to achieve.
  - Methodology: An overview of the proposed research methods and technologies to be used.
  - Expected Outcomes and Impact: A description of the anticipated results and their potential benefits for the agricultural sector in the UAE.
  - Budget Estimate: A high-level estimate of the required funding.
- Submit the concept note to:
  - Dr. Aftab Alam
  - Lead Scientist- AgriTech, Innovation Oasis
  - Email:--INVALID-LINK--
  - Phone: +971 2 6144 521
  - Mobile: +971 50493-8528[3]

## Phase 2: Proposal Evaluation and Due Diligence

Upon receipt of the concept note, **Silal's** R&D team will conduct an initial review. Proposals that align with **Silal's** strategic objectives will be invited to submit a full research proposal.

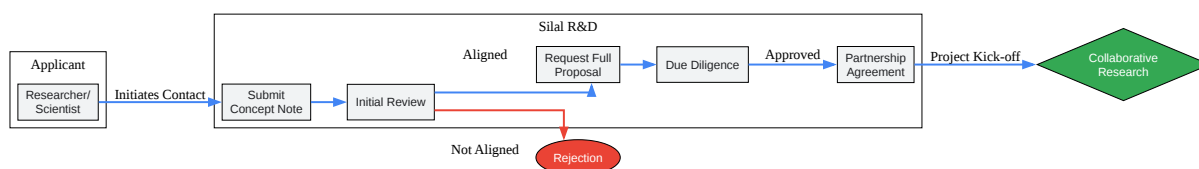
## Experimental Protocol for a Hypothetical Robotic Harvesting Trial:

For researchers interested in robotic harvesting, a detailed experimental protocol would be required in the full proposal. The following is a sample protocol for a trial on harvesting tomatoes in a controlled environment:

- Plant Material and Growing Conditions:
  - Tomato variety: *Solanum lycopersicum* 'Moneymaker'.
  - Greenhouse conditions: 25°C day/18°C night, 60-70% relative humidity, 16-hour photoperiod.
  - Plants are grown in a hydroponic system with nutrient solution refreshed weekly.
- Robotic System:
  - Custom-built robotic arm with 6 degrees of freedom.
  - End-effector: Soft gripper with tactile sensors.
  - Vision system: Intel RealSense D435i depth camera.
- Data Collection:
  - Harvesting success rate: Percentage of ripe tomatoes successfully harvested without damage.
  - Time per harvest: Time taken from detection to placement in the collection bin.
  - Fruit quality assessment: Bruising and damage analysis using a 5-point scale.
- Statistical Analysis:
  - Analysis of variance (ANOVA) to compare the performance of different gripper designs or harvesting algorithms.
  - T-test to compare the robotic harvesting efficiency with manual harvesting.

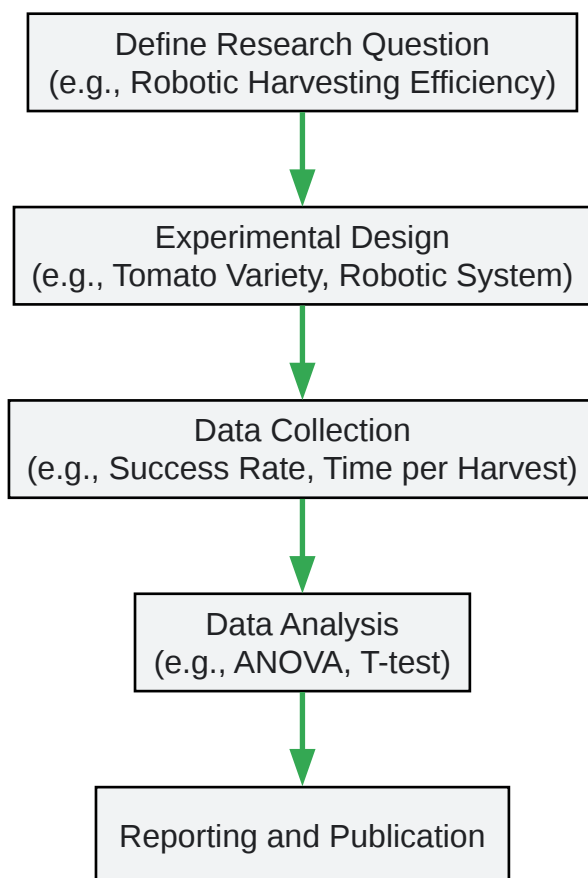
## Visualizing the Partnership Pathway

The following diagrams illustrate the key workflows and relationships in the **Silal** partnership process.



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Caption: Workflow for initiating a research partnership with **Silal**.



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Caption: A typical experimental workflow for an agri-robotics research project.

## Existing Collaborations: A Model for Success

**Silal** has established successful partnerships with global leaders in agriculture and technology. These collaborations serve as a model for future partnerships and highlight **Silal**'s commitment to open innovation.

- Bayer: A partnership focused on developing digital farming solutions tailored for desert environments and conducting comprehensive vegetable seed trials.[1][2][5][6]
- AeroFarms: A collaboration centered on knowledge and technology transfer of advanced indoor vertical farming systems to improve crop yield and sustainability.[7]

Researchers and organizations interested in contributing to the future of agriculture are encouraged to engage with **Silal** through the channels outlined in this document. By fostering a

collaborative ecosystem, **Silal** aims to accelerate the development and deployment of agri-robotics solutions that will enhance food security in the UAE and beyond.

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## References

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